

A Comprehensive Scientific Review of Lauric Acid Diethanolamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lauric acid diethanolamide

Cat. No.: B085886

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Lauric acid diethanolamide (CAS: 120-40-1), commonly known as Lauramide DEA, is a non-ionic surfactant widely utilized in the cosmetic, personal care, and industrial sectors. This technical guide provides an in-depth review of its chemical properties, synthesis, mechanisms of action, and toxicological profile, based on an analysis of the current scientific literature. All quantitative data is presented in structured tables, and key experimental and logical workflows are visualized to facilitate a deeper understanding of this multifaceted compound.

Chemical and Physical Properties

Lauric acid diethanolamide is an amide synthesized from the fatty acid, lauric acid, and diethanolamine. Its amphiphilic molecular structure, possessing both a hydrophobic lauric acid tail and a hydrophilic diethanolamine head, is responsible for its surface-active properties. This dual nature allows it to act as an effective emulsifier and foam stabilizer by reducing the surface tension between oil and water phases. It typically appears as an off-white waxy solid or a viscous, pale yellow to amber liquid, depending on purity and temperature.

Table 1: Physical and Chemical Properties of **Lauric Acid Diethanolamide**

Property	Value	Source(s)
IUPAC Name	N,N-bis(2-hydroxyethyl)dodecanamide	
Molecular Formula	C ₁₆ H ₃₃ NO ₃	
Molecular Weight	287.44 g/mol	
Appearance	Off-white waxy solid or viscous liquid	
Boiling Point	239-244 °C (462-471 °F) at 760 mmHg	
Melting Point	38.7 °C	
Density	~8.1 lb/gal	
Solubility	Insoluble in water; Soluble in lower alcohols, propylene glycol	
pH (1% solution)	9.0 - 11.0	

Synthesis and Manufacturing

The primary method for synthesizing **Lauric acid diethanolamide** is through the condensation reaction of lauric acid (or its methyl ester, methyl laurate) with diethanolamine. The reaction is typically conducted at elevated temperatures, often in the presence of an alkaline catalyst such as sodium hydroxide (NaOH) or sodium methylate.

Experimental Protocol: Synthesis from Methyl Laurate

This protocol is based on methodologies described in the scientific literature for the base-catalyzed amidation of a fatty acid ester.

Materials:

- Methyl laurate

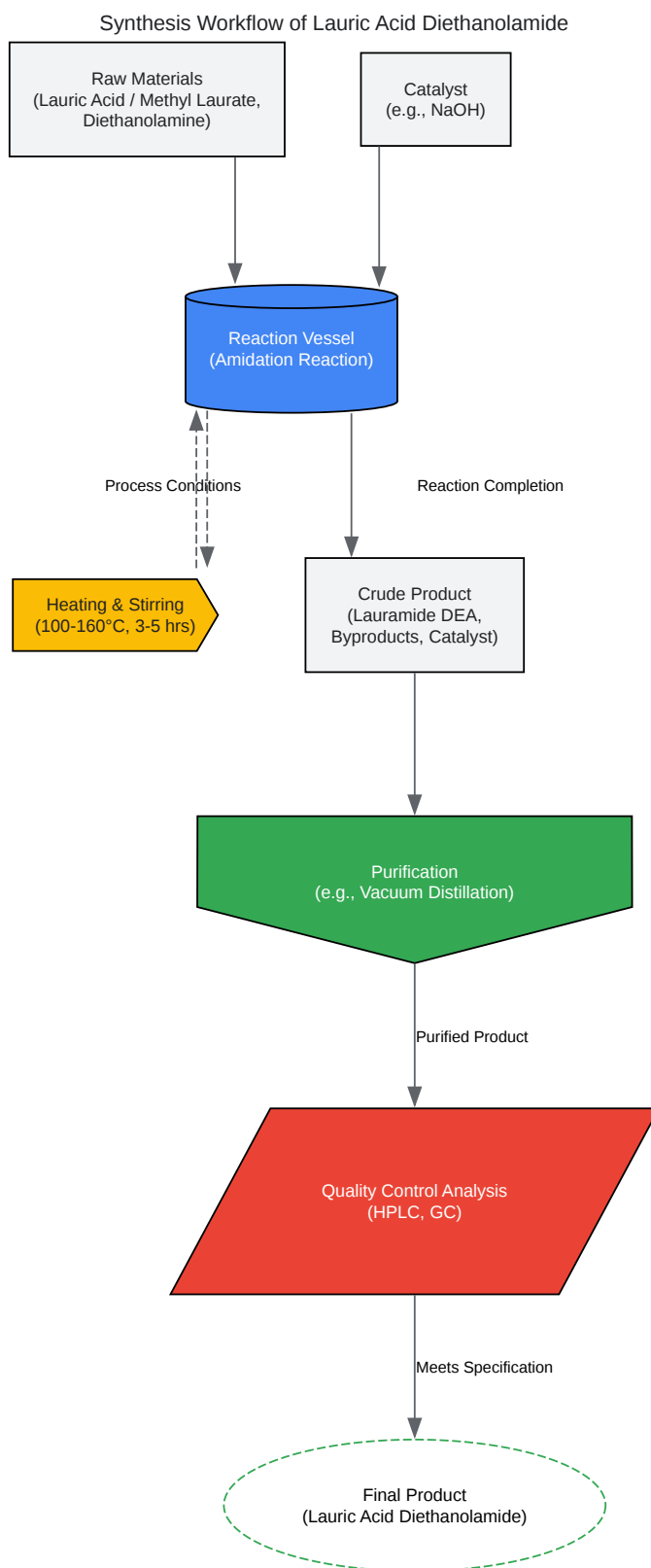
- Diethanolamine
- Sodium hydroxide (NaOH) or Sodium methylate (catalyst)
- Reaction vessel (e.g., three-necked flask) equipped with a stirrer, thermometer, and condenser
- Heating mantle
- Rotary evaporator

Procedure:

- Charge the reaction vessel with methyl laurate and diethanolamine. A molar ratio of 1:1.1 (methyl laurate:diethanolamine) is typically used.
- Add the catalyst, for example, NaOH at a concentration of 0.5% by weight of the reactants.
- Heat the mixture to the reaction temperature, typically between 100 °C and 160 °C.
- Maintain the reaction under constant stirring (e.g., 150-200 rpm) for a period of 3 to 5 hours.
- Monitor the reaction progress by measuring parameters such as the amine number until it stabilizes, indicating the reaction endpoint.
- Upon completion, cool the reaction mixture.
- Concentrate the product using a rotary evaporator to remove any volatile byproducts (e.g., methanol) and unreacted starting materials.
- The final product, N,N-bis(2-hydroxyethyl)dodecanamide, is obtained with a yield of approximately 85% under these conditions.

Synthesis Workflow Diagram

The diagram below illustrates the general workflow for the industrial synthesis and purification of **Lauric acid diethanolamide**.



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Synthesis Workflow of **Lauric Acid Diethanolamide**

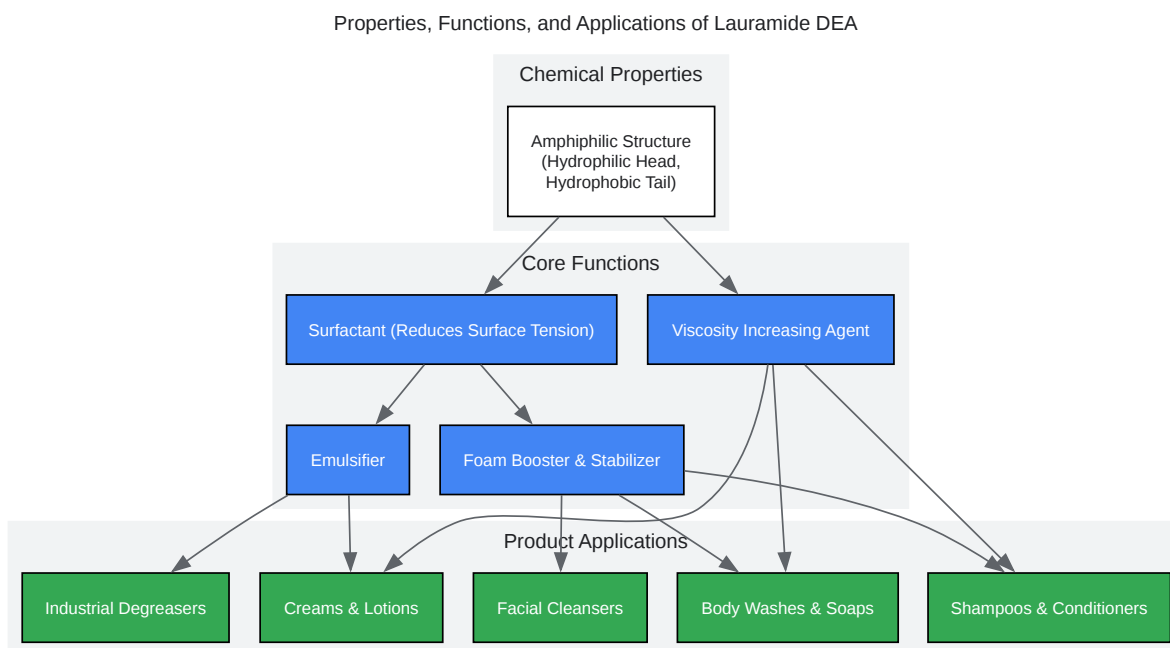
Mechanism of Action and Applications

The utility of **Lauric acid diethanolamide** stems directly from its chemical structure. As a surfactant, it is used in a wide array of products to stabilize emulsions, boost foam, and increase viscosity.

- **Foam Boosting and Stabilization:** In products like shampoos, body washes, and hand soaps, it enhances the volume and stability of the lather, contributing to a richer, creamier sensory experience for the user.
- **Viscosity Enhancement:** It thickens the aqueous phase of formulations, giving products like lotions and conditioners a more substantial and desirable texture.
- **Emulsification:** It aids in mixing oil-based and water-based ingredients, preventing separation and ensuring product stability in creams and lotions.
- **Industrial Cleaning:** In industrial detergents and degreasers, it helps to emulsify and remove oils and greases from surfaces.

Logical Relationship Diagram

This diagram shows how the chemical properties of Lauramide DEA lead to its functions and final applications.



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Properties, Functions, and Applications of Lauramide DEA

Toxicological and Safety Profile

The safety of **Lauric acid diethanolamide** has been evaluated by various regulatory bodies. While the compound itself is not classified as a carcinogen, there are significant safety considerations related to potential impurities and dermal effects.

Dermal and Ocular Irritation

In high concentrations, Lauramide DEA can cause mild to moderate skin and eye irritation. Dermal studies in animals have shown effects such as epidermal hyperplasia, hyperkeratosis,

and chronic inflammation at the application site. Clinical studies on cosmetic formulations generally show it to be a mild skin irritant but not a sensitizer.

Carcinogenicity and Mutagenicity

Long-term dermal studies conducted by the National Toxicology Program (NTP) found no evidence of carcinogenic activity in male or female rats. There was some evidence of carcinogenicity in female mice based on increased incidences of hepatocellular neoplasms. Genetic toxicology studies have shown that Lauramide DEA is not mutagenic in the Ames Salmonella typhimurium assay or in mouse lymphoma cells.

Nitrosamine Contamination

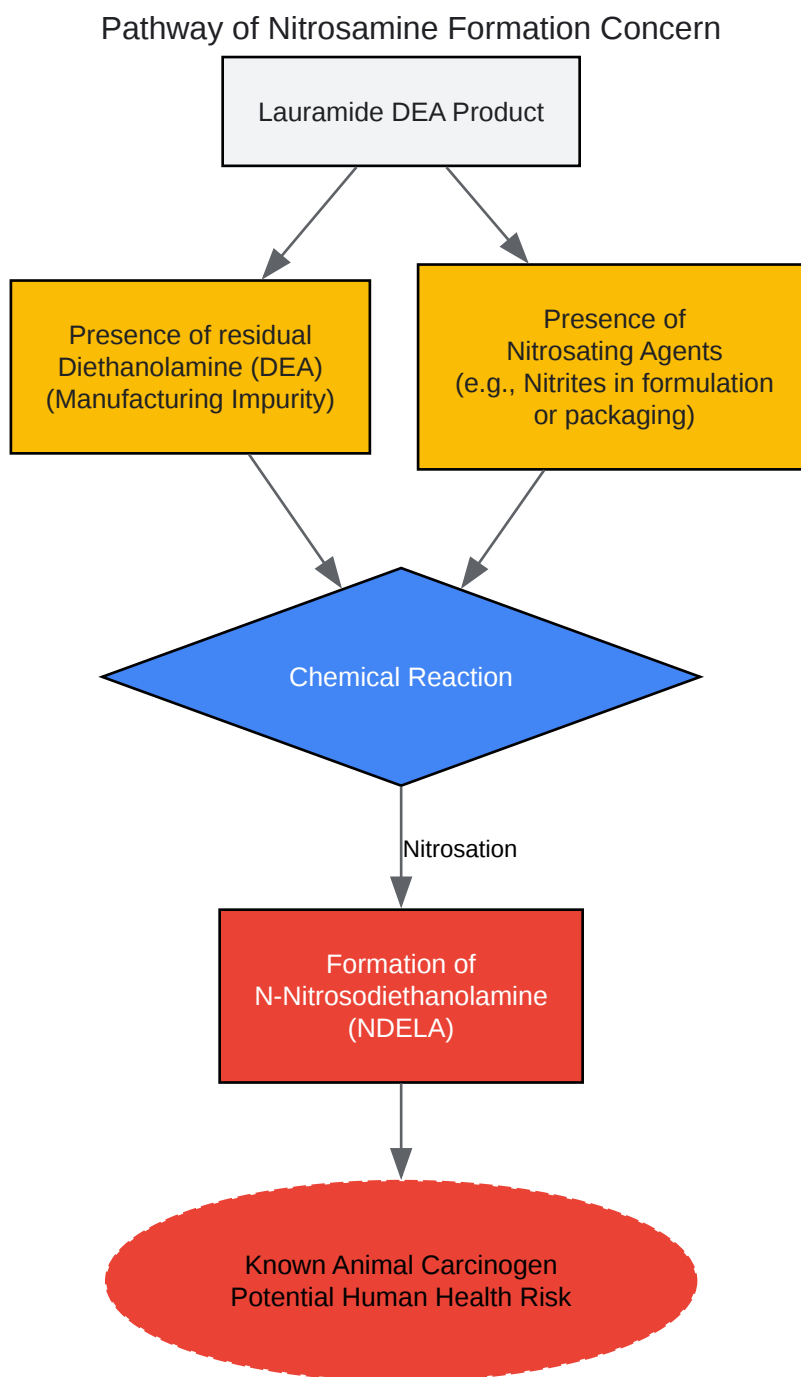
A primary safety concern is the potential for Lauramide DEA to contain residual diethanolamine. Under certain conditions, particularly in the presence of nitrosating agents, diethanolamine can react to form N-nitrosodiethanolamine (NDELA), a known animal carcinogen. For this reason, regulatory agencies like the EU and FDA have strict limits on nitrosamine levels in cosmetic products. The Cosmetic Ingredient Review (CIR) Expert Panel concluded that Lauramide DEA is safe for use when formulated to be non-irritating and used in products that do not contain nitrosating agents.

Table 2: Toxicological Data for **Lauric Acid Diethanolamide**

Endpoint	Species	Route	Result	Source(s)
Acute Oral LD50	Rat	Oral	>3.5 g/kg (active ingredient)	
Acute Dermal LD50	Rabbit	Dermal	>2.0 g/kg	
Skin Irritation	Rabbit	Dermal	Mild to severe irritant	
Eye Irritation	Rabbit	Ocular	Mild to moderate irritant	
Mutagenicity	S. typhimurium	In vitro	Negative	
Carcinogenicity (2-year)	Rat	Dermal	No evidence of carcinogenic activity	
Carcinogenicity (2-year)	Mouse (Female)	Dermal	Some evidence (hepatocellular neoplasms)	

Toxicological Concern Workflow: Nitrosamine Formation

This diagram outlines the logical pathway leading to the formation of carcinogenic nitrosamines in products containing Lauramide DEA.



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Pathway of Nitrosamine Formation Concern

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography is a standard method for the analysis of fatty acid alkanolamides in cosmetic products.

Exemplary Protocol: Reversed-Phase HPLC for Quantification

- Column: C18 reversed-phase column.
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., water with a pH modifier like acetic acid) and an organic solvent (e.g., acetonitrile or methanol). The specific ratio depends on the desired separation.
- Detection: UV detector, typically set at a wavelength where the amide bond absorbs (e.g., ~220-230 nm).
- Sample Preparation: The cosmetic product is dissolved in a suitable solvent, filtered to remove particulates, and then injected into the HPLC system.
- Quantification: The concentration of Lauramide DEA is determined by comparing the peak area of the sample to that of a calibration curve prepared from certified reference standards. This method can also be adapted to detect and quantify impurities like free diethanolamine or N-nitrosodiethanolamine with appropriate method development.

Conclusion

Lauric acid diethanolamide is a versatile and economically important surfactant with a well-established role in numerous consumer and industrial products. Its efficacy as a foam booster, viscosity modifier, and emulsifier is directly linked to its amphiphilic properties. While it has a generally favorable safety profile regarding acute toxicity and mutagenicity, its potential to cause dermal irritation and, more significantly, to be associated with carcinogenic nitrosamine formation, necessitates stringent quality control during manufacturing and careful consideration during formulation. Professionals in research and drug development should be aware of these properties to ensure the safe and effective use of this compound.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com